

Application of Biotinylated Phoslactomycin A for Target Binding Studies

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Compound of Interest

Compound Name: *Phoslactomycin B*

Cat. No.: *B1246829*

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Introduction

Phoslactomycin A (PLMA) is a natural product derived from *Streptomyces* species, recognized as a potent inhibitor of the protein serine/threonine phosphatase 2A (PP2A). PP2A is a crucial regulator of numerous cellular processes, including signal transduction, cell cycle progression, and apoptosis. Its dysregulation is implicated in various diseases, particularly cancer. The development of chemical probes, such as biotinylated Phoslactomycin A, provides a powerful tool for elucidating the molecular mechanisms of PLMA and identifying its direct binding targets within the complex cellular environment. This application note details the use of biotinylated Phoslactomycin A for target binding studies, providing comprehensive protocols and data for researchers in chemical biology and drug discovery.

Biotinylated probes are invaluable in chemical biology for the identification and characterization of protein targets of small molecules. The high-affinity interaction between biotin and streptavidin allows for the efficient capture and enrichment of probe-protein complexes, facilitating subsequent identification by techniques such as mass spectrometry.

Data Presentation

The inhibitory activity of Phoslactomycin A and its biotinylated derivative against protein phosphatases is a key indicator of its target engagement. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values, demonstrating that biotinylation of

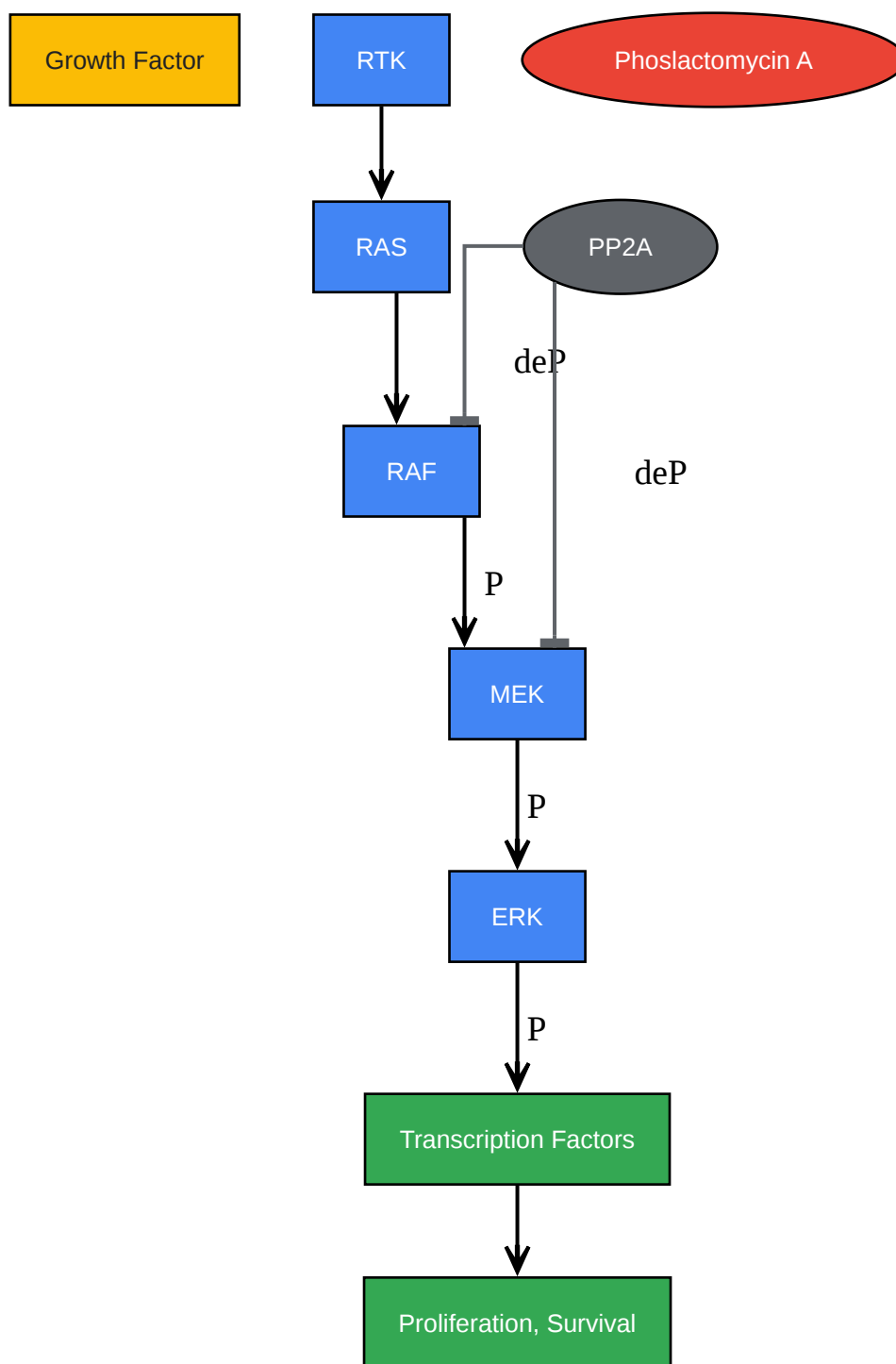
Phoslactomycin A does not significantly compromise its inhibitory potency against its primary target, PP2A.

Compound	Target Phosphatase	IC50 (μM)
Phoslactomycin A	Protein Phosphatase 2A (PP2A)	0.03
Biotinylated Phoslactomycin A	Protein Phosphatase 2A (PP2A)	~0.03
Phoslactomycin F	Protein Phosphatase 2A (PP2A)	4.7
Phoslactomycin F	Protein Phosphatase 1 (PP1)	> 100

Data compiled from literature sources. The IC50 for biotinylated Phoslactomycin A is inferred from studies showing it retains potent inhibitory activity. Phoslactomycin F data is included for comparison of selectivity.

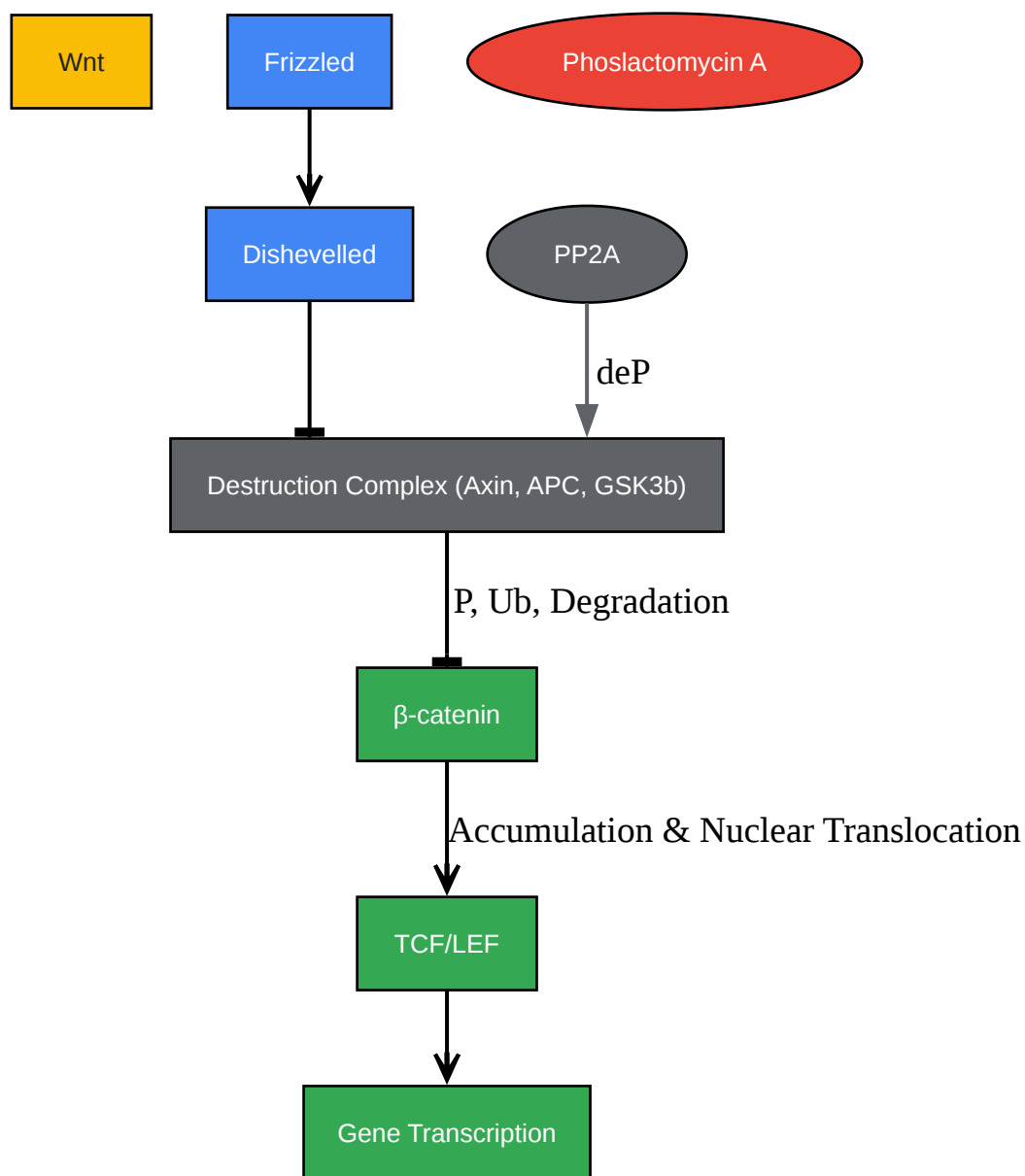
Signaling Pathways

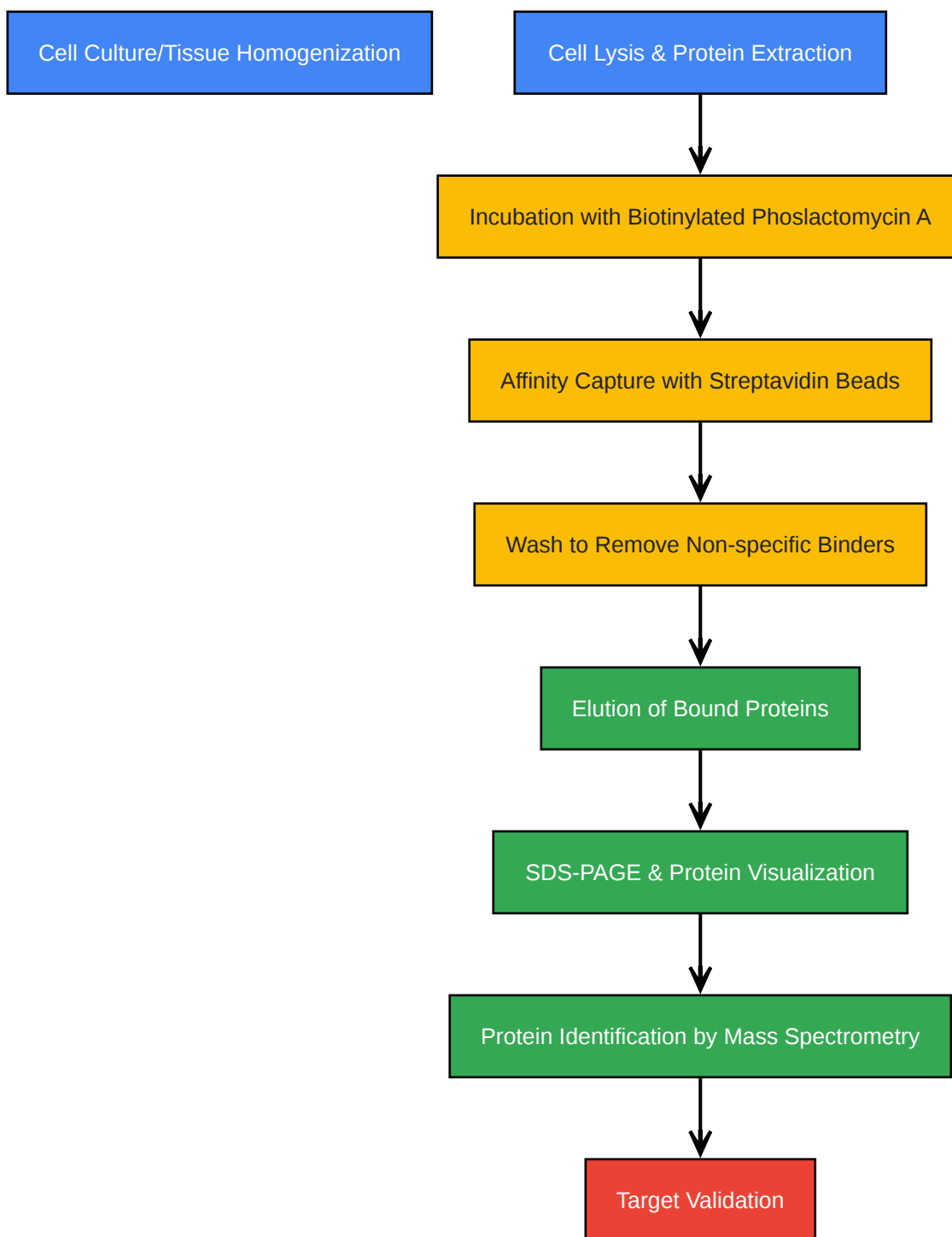
Phoslactomycin A exerts its biological effects by inhibiting PP2A, a key negative regulator in multiple signaling pathways. Understanding these pathways is crucial for interpreting the functional consequences of PLMA treatment. Below are diagrams of the MAPK/ERK and Wnt/β-catenin signaling pathways, highlighting the role of PP2A.



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MAPK/ERK Signaling Pathway Inhibition by Phoslactomycin A.





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